

Commercial Suppliers of High-Purity L-Theanine-d5: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *L-Theanine-d5*

Cat. No.: *B12054081*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of commercial suppliers of high-purity **L-Theanine-d5**, a deuterated analog of L-Theanine. This stable isotope-labeled compound is an essential tool for researchers in various fields, including pharmacology, metabolism, and analytical chemistry, primarily serving as an internal standard for mass spectrometry-based quantification of L-Theanine. This guide details available suppliers, purity specifications, a plausible synthetic route, and analytical methodologies for quality control.

Commercial Availability and Purity

Several chemical suppliers offer **L-Theanine-d5**, typically with high chemical and isotopic purity. The following table summarizes publicly available information from prominent suppliers. Researchers are advised to request lot-specific certificates of analysis for the most accurate and up-to-date information.

| Supplier | Product Name | CAS Number | Stated Purity | Additional Information |
|-----------------------------------|-------------------------------|--------------|---|---|
| LGC Standards | L-Theanine-d5 (N-ethyl-d5) | 1217451-85-8 | Not specified on product page; Certificate of Analysis available. | Offered as a neat chemical. |
| MedChemExpress | L-Theanine-d5 | 1217451-85-8 | ≥99.0% (Chemical Purity) | Isotopic enrichment is typically high for their deuterated standards. |
| Immunomart | L-Theanine-d5 | 1217451-85-8 | 99.0% | Provided as a powder. |
| Sigma-Aldrich (from AA Blocks) | L-Theanine-d5 | 1217451-85-8 | 99% | |

Experimental Protocols

Synthesis of L-Theanine-d5

The synthesis of **L-Theanine-d5** can be achieved through a chemical process analogous to the synthesis of unlabeled L-Theanine, utilizing a deuterated starting material. A common approach involves the amidation of L-glutamic acid or its derivative with deuterated ethylamine.

Reaction:



Materials:

- L-Glutamic acid
- Ethylamine-d5 (or Ethylamine-d5 hydrochloride)

- A suitable coupling agent (e.g., a carbodiimide) or enzymatic catalyst (e.g., glutaminase)
- Appropriate solvents (e.g., water, organic solvents for purification)
- Reagents for pH adjustment (e.g., sodium hydroxide, hydrochloric acid)

Procedure:

- **Activation of L-Glutamic Acid:** L-Glutamic acid is dissolved in a suitable solvent, and a coupling agent is added to activate the γ -carboxyl group. Alternatively, an enzymatic approach can be employed where glutaminase catalyzes the reaction.
- **Reaction with Ethylamine-d5:** Ethylamine-d5 is added to the reaction mixture. The reaction is stirred at a controlled temperature and pH to facilitate the formation of the amide bond.
- **Reaction Quenching and Work-up:** Once the reaction is complete, it is quenched, and the crude product is isolated. This may involve pH adjustment, extraction with an organic solvent, and evaporation of the solvent.
- **Purification:** The crude **L-Theanine-d5** is purified to a high degree using techniques such as recrystallization or preparative high-performance liquid chromatography (HPLC).
- **Characterization and Purity Assessment:** The final product is characterized by analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy to confirm the structure and position of the deuterium labels, and Mass Spectrometry (MS) to confirm the molecular weight. Purity is assessed by HPLC.

Quality Control and Purity Assessment of L-Theanine-d5

The chemical and isotopic purity of **L-Theanine-d5** is critical for its use as an internal standard. High-Performance Liquid Chromatography (HPLC) is a standard method for determining chemical purity.

Instrumentation:

- HPLC system with a UV or Diode Array Detector (DAD)
- Reversed-phase C18 column (e.g., 4.6 x 250 mm, 5 μ m)

Reagents:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid or other suitable mobile phase modifier

Chromatographic Conditions (Isocratic Method):

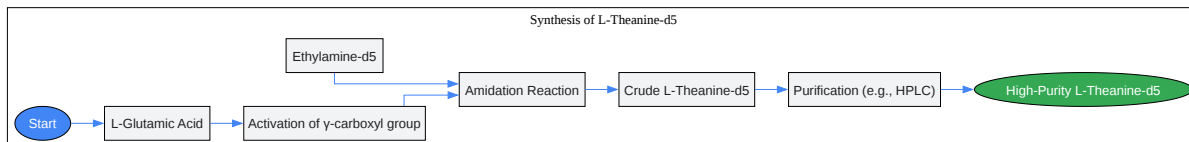
- Mobile Phase: A mixture of water and acetonitrile (e.g., 95:5 v/v) with a small amount of formic acid (e.g., 0.1%).
- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C
- Detection Wavelength: 210 nm
- Injection Volume: 10 µL

Procedure:

- Standard and Sample Preparation: A standard solution of **L-Theanine-d5** of known concentration is prepared in the mobile phase. The sample to be tested is also dissolved in the mobile phase.
- Injection and Analysis: The standard and sample solutions are injected into the HPLC system.
- Data Analysis: The purity of the **L-Theanine-d5** sample is determined by comparing the peak area of the main component to the total area of all peaks in the chromatogram.

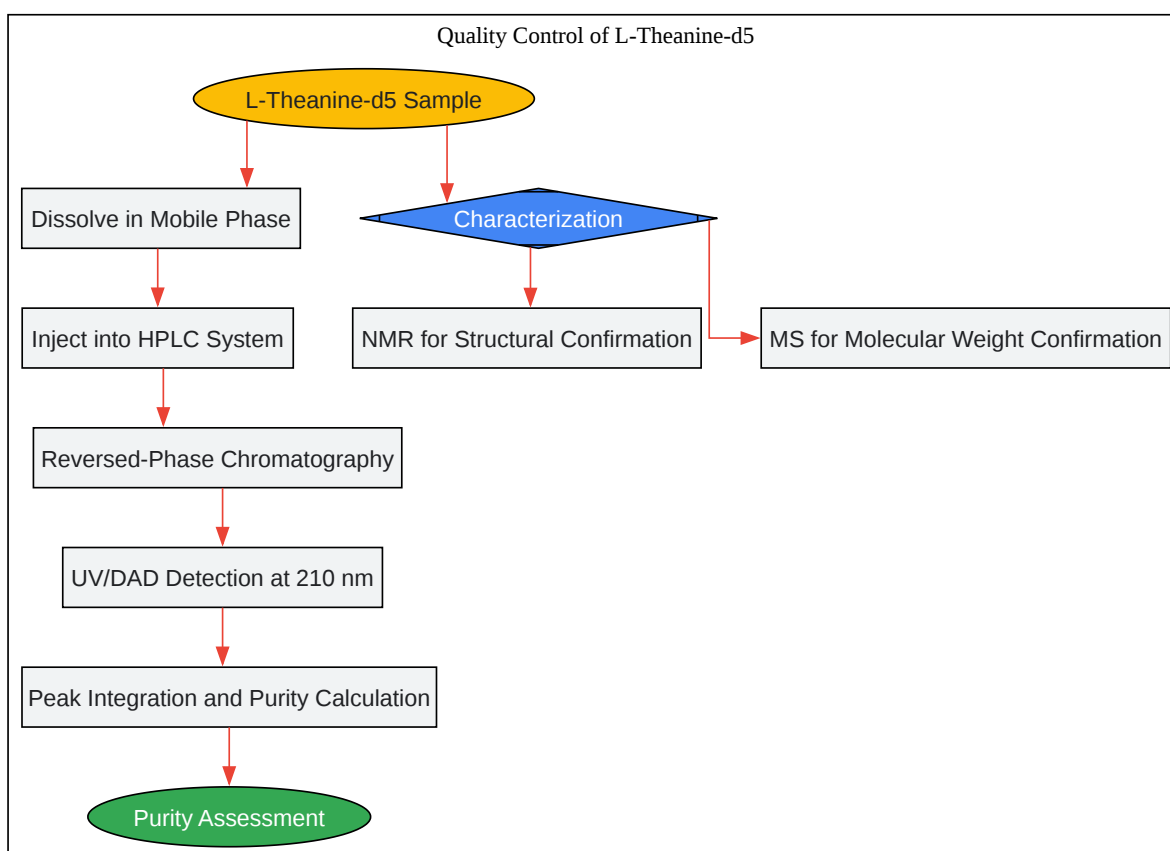
Visualizations

The following diagrams illustrate the synthesis and analytical workflows for **L-Theanine-d5**.



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Synthesis Workflow for **L-Theanine-d5**



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Analytical Workflow for **L-Theanine-d5** QC

- To cite this document: BenchChem. [Commercial Suppliers of High-Purity L-Theanine-d5: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12054081#commercial-suppliers-of-high-purity-l-theanine-d5\]](https://www.benchchem.com/product/b12054081#commercial-suppliers-of-high-purity-l-theanine-d5)

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